

Technical Guide: Certificate of Analysis for D-Fructose-1,2,3-13C3

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Compound of Interest

Compound Name: D-Fructose-1,2,3-13C3

Cat. No.: B15555540

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: A specific Certificate of Analysis for **D-Fructose-1,2,3-13C3** was not publicly available at the time of this writing. The following technical guide has been compiled based on information from suppliers of isotopically labeled compounds and typical data found in Certificates of Analysis for analogous materials, such as other 13C labeled fructose isomers. The data presented herein is for illustrative and guidance purposes.

Introduction

D-Fructose-1,2,3-13C3 is a stable isotope-labeled monosaccharide used in metabolic research and as a tracer in various biochemical pathways. A Certificate of Analysis (CoA) is a critical document that provides a detailed summary of the quality control tests performed on a specific batch of the compound. This guide outlines the typical data and experimental methodologies presented in a CoA for **D-Fructose-1,2,3-13C3**.

Quantitative Data Summary

The following tables summarize the kind of quantitative data typically provided in a CoA for **D-Fructose-1,2,3-13C3**.

Table 1: General Properties and Identification

Parameter	Specification
Chemical Name	D-Fructose-1,2,3-13C3
Synonyms	D-(-)-Fructose-1,2,3-13C3; D-(-)-Levulose-1,2,3-13C3
Molecular Formula	C3 ¹³ C3H12O6
Molecular Weight	183.13 g/mol [1] [2]
CAS Number	N/A
Appearance	White Powder
Solubility	Soluble in Water, DMSO, Chloroform, Dichloromethane [1]
Storage	Store at 2-8°C, protected from air and light [1]

Table 2: Purity and Isotopic Enrichment

Parameter	Method	Specification
Chemical Purity	HPLC	≥ 98% [1]
Isotopic Enrichment	Mass Spectrometry	≥ 99 atom % ¹³ C

Table 3: Physicochemical Properties

Parameter	Method	Specification
Optical Rotation	Polarimetry	Conforms to standard
Infrared Spectrum	IR Spectroscopy	Conforms to structure
Residual Solvents	GC-HS	Meets USP <467> limits

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of results. The following are typical experimental protocols that would be cited in a CoA.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

- Objective: To determine the chemical purity of the compound by separating it from any non-labeled or other impurities.
- Instrumentation: Agilent 1260 Infinity II or equivalent.
- Column: Aminex HPX-87C Column, 300 x 7.8 mm.
- Mobile Phase: Degassed, deionized water.
- Flow Rate: 0.6 mL/min.
- Column Temperature: 80°C.
- Detector: Refractive Index Detector (RID).
- Injection Volume: 20 µL.
- Sample Preparation: The sample is accurately weighed and dissolved in the mobile phase to a final concentration of 5 mg/mL.

Mass Spectrometry for Isotopic Enrichment

- Objective: To confirm the molecular weight and determine the isotopic enrichment of the ^{13}C labels.
- Instrumentation: High-Resolution Mass Spectrometer (e.g., Thermo Scientific Orbitrap) coupled with Liquid Chromatography (LC-HRMS).[3]
- Ionization Mode: Electrospray Ionization (ESI), negative mode.
- Mass Analyzer: Orbitrap or Time-of-Flight (TOF).

- Data Analysis: The isotopic distribution is analyzed to calculate the percentage of molecules containing three ^{13}C atoms.

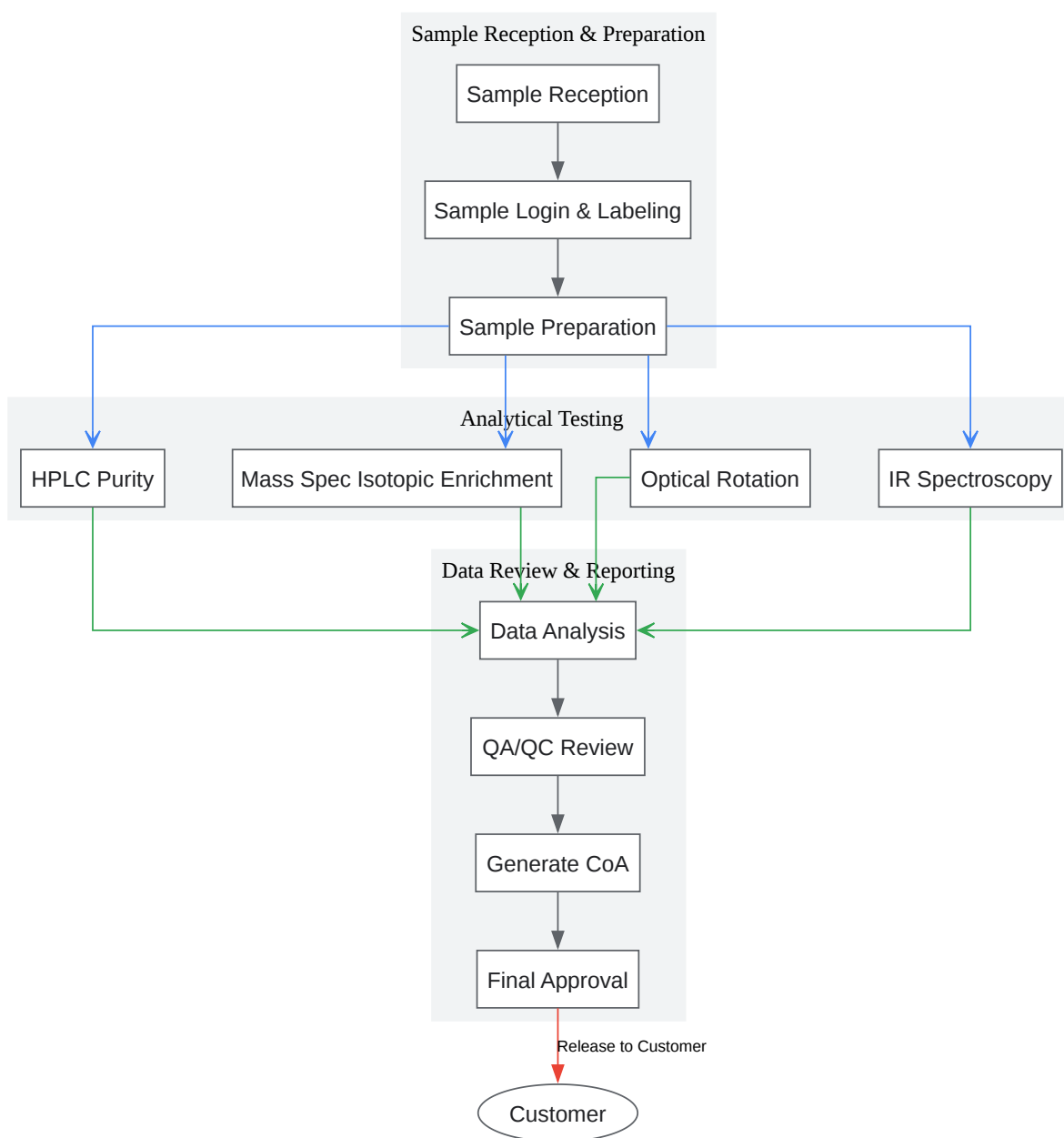
Polarimetry for Optical Rotation

- Objective: To measure the specific rotation of the compound, confirming its stereochemical identity.
- Instrumentation: PerkinElmer Model 341 Polarimeter or equivalent.
- Wavelength: 589 nm (Sodium D-line).
- Sample Concentration: $c = 2$ in H_2O .
- Temperature: 20°C .

Visualizations

Certificate of Analysis Workflow

The following diagram illustrates a typical workflow for generating a Certificate of Analysis for a chemical substance.



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Caption: Workflow for Certificate of Analysis Generation.

This in-depth guide provides a comprehensive overview of the critical information and methodologies associated with the Certificate of Analysis for **D-Fructose-1,2,3-13C3**, tailored for researchers, scientists, and professionals in drug development.

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References

- 1. D-Fructose-1,2,3-13C3 | N/A - Coompo [coompo.com]
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